

Technical Support Center: DOTA-cyclo(RGDfK) (CAS 909024-55-1)

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Compound of Interest

Compound Name: 909024-55-1

CAS No.: 909024-55-1

Cat. No.: B612822

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Compound Profile & Critical Properties

DOTA-cyclo(RGDfK) is a conjugated cyclic pentapeptide designed for targeting

integrin receptors, commonly overexpressed in tumor neovasculature. It consists of the RGD sequence (Arg-Gly-Asp) cyclized with D-Phenylalanine (f) and Lysine (K), conjugated to a DOTA chelator for radionuclide labeling (e.g.,

Ga,

Lu).

| Property | Specification | Technical Note |
|-------------------|---------------------------|---|
| CAS Number | 909024-55-1 | Refers to the acetate salt or free acid form. |
| Molecular Weight | ~990.1 g/mol | Net peptide weight; varies with salt/counter-ion. |
| Solubility | Water (>50 mg/mL), DMSO | Highly soluble due to polar DOTA and charged R/D residues. |
| pKa | DOTA carboxyls: ~3–4 & ~9 | Critical: The DOTA cage is acidic; unbuffered aqueous solutions will be acidic (pH ~3). |
| Stability (Solid) | 2 Years at -20°C | Hygroscopic. Store in a desiccator. |
| Stability (Soln) | < 24 Hours at pH 7.4 | Prone to slow hydrolysis/deamidation if left in solution >24h. |

Troubleshooting: Stability vs. Solubility

Users often confuse precipitation with chemical degradation. Use this guide to distinguish the two at physiological pH (7.4).

Scenario A: "My solution is cloudy upon adding PBS."

- **Diagnosis:** Ionic Strength Precipitation. While DOTA-cyclo(RGDfK) is water-soluble, adding high-salt buffers (like 10x PBS) directly to a high-concentration stock can cause "salting out," especially if the pH drops locally.
- **Fix:** Predissolve in pure water or DMSO first, then slowly dilute into the buffer. Ensure the buffer pH is verified before addition.

Scenario B: "The HPLC purity dropped after 24 hours at 37°C."

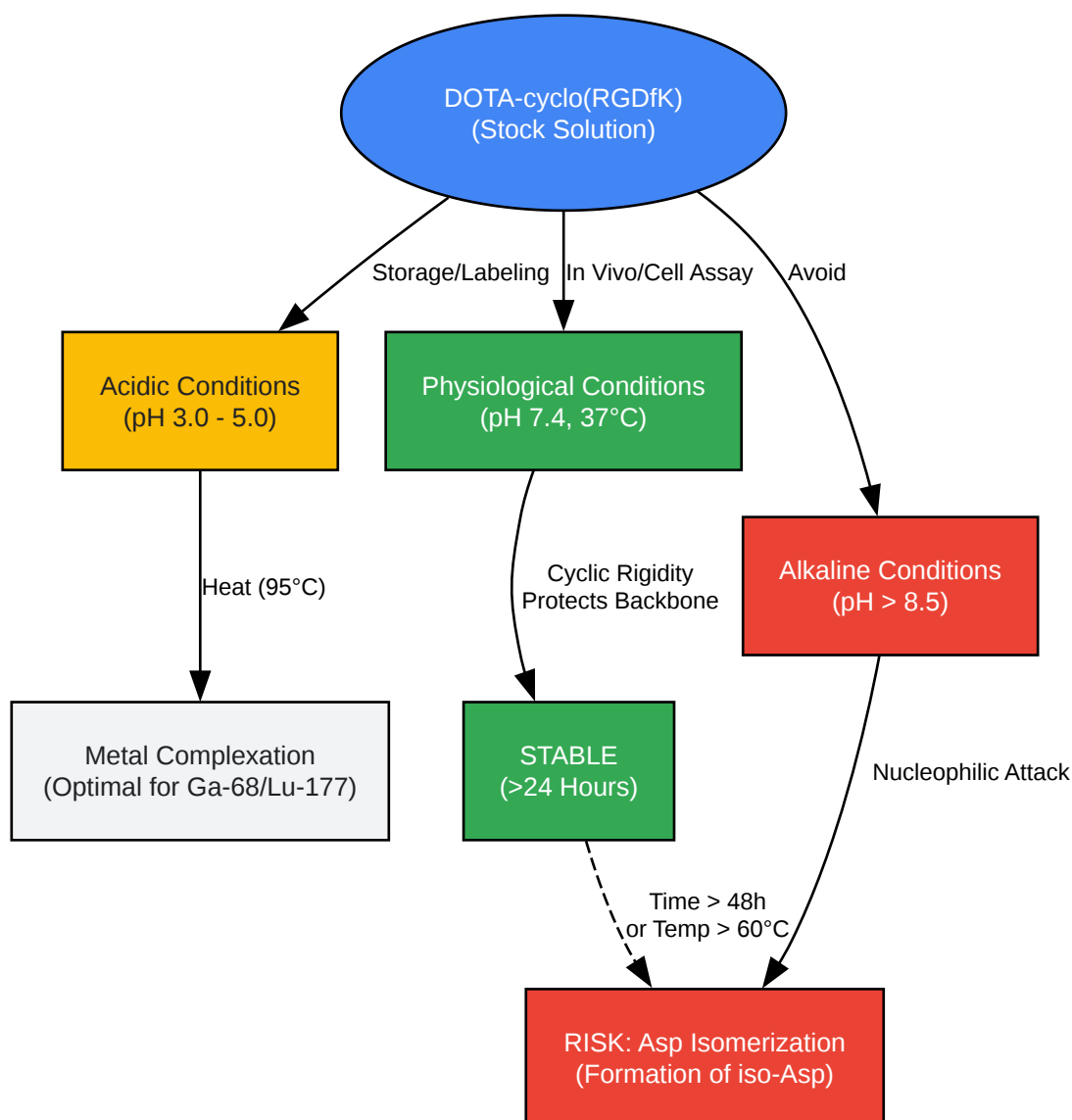
- Diagnosis: Chemical Degradation (Isomerization).
 - Mechanism: The Aspartic Acid (Asp) residue in RGD peptides is prone to nucleophilic attack by the backbone nitrogen, forming a succinimide intermediate (Aspartimide). This hydrolyzes to form iso-Asp (biologically inactive) or D-Asp.
 - Expert Insight: Cyclization (RGDfK) significantly reduces this risk compared to linear RGD peptides by restricting backbone flexibility. However, at pH > 8.0 or elevated temperatures (>50°C for prolonged periods), this protection diminishes.

Scenario C: "labeling yield is low (<50%) at pH 7.4."

- Diagnosis: Incorrect Labeling pH.
 - Root Cause: DOTA complexation kinetics are extremely slow at pH 7.4. Metals like Gallium-68 require pH 3.5–4.5 and heat (95°C) to enter the DOTA cage efficiently.
 - Fix: Label in acetate buffer (pH 4.5), then neutralize to pH 7.4 for biological assays.

Visualizing Stability Logic

The following diagram illustrates the degradation risks and the "Safety Zone" for handling this compound.



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Caption: Stability profile of DOTA-cyclo(RGDfK). Note that while physiological pH is safe for short-term assays, alkaline conditions accelerate degradation.

Frequently Asked Questions (FAQ)

Q1: Can I store the stock solution in PBS (pH 7.4) at -20°C?

No.

- Reasoning: Freezing phosphate buffers causes significant pH shifts (crystallization of disodium phosphate leads to pH drops as low as 4.0 during freezing). This "pH swing" can degrade the peptide over repeated freeze-thaw cycles.
- Recommendation: Store stocks in Water (HPLC grade) or DMSO at -20°C. Only dilute into PBS immediately before use.

Q2: Why does my DOTA-RGD precipitate when I add GaCl ?

- Cause:

Ga eluate from the generator is highly acidic (0.1 M HCl or 0.6 M HCl). If you add this directly to a concentrated peptide solution without a buffer (like Sodium Acetate or HEPES), the local pH drops to ~1, potentially causing transient precipitation or colloid formation.

- Protocol: Always load the reaction vial with Buffer + Peptide before adding the radioactive eluate.

Q3: Is the compound stable in serum?

Yes, moderately.

- Data: Cyclic RGD peptides show improved metabolic stability compared to linear analogs. The half-life in human serum is typically > 2 hours, which is sufficient for PET imaging workflows.
- Mechanism: The cyclic structure prevents access by exopeptidases.

Standard Operating Procedure (SOP): Preparation for Bioassay

Objective: Prepare a stable 1 mM stock and a working solution for cell binding assays at pH 7.4.

Materials

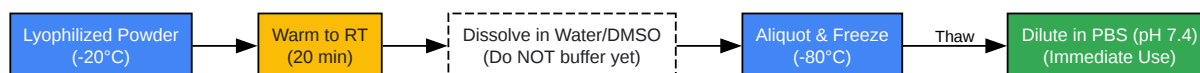
- DOTA-cyclo(RGDfK) powder (Store at -20°C)[1][2]

- Solvent: Sterile DMSO or Endotoxin-free Water
- Buffer: PBS (pH 7.4) or HEPES (25 mM, pH 7.4)

Protocol

- Equilibration: Allow the product vial to warm to room temperature (20 mins) before opening. This prevents condensation and hydrolysis.
- Stock Preparation (1 mM):
 - Dissolve 1 mg of peptide (MW ~990) in 1.01 mL of DMSO (or Water).
 - Note: If using water, the pH will be acidic (~3-4). Do not adjust pH of the stock; low pH preserves chemical stability during storage.
- Aliquot & Store: Divide into 50 μ L aliquots. Store at -80°C (6 months) or -20°C (1 month).
- Working Solution (Day of Experiment):
 - Thaw one aliquot.
 - Dilute 1:1000 into PBS (pH 7.4) to achieve 1 μ M concentration.
 - Verification: Vortex for 10 seconds. Visually inspect for clarity. Use within 4 hours.

Workflow Visualization: Reconstitution & Use



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Caption: Recommended workflow to minimize hydrolysis and pH-shock during handling.

References

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Sources

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